

Application Notes and Protocols for DCG-04

Labeling of Cultured Cells

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Compound of Interest

Compound Name: DCG04

Cat. No.: B15353079

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Introduction

DCG-04 is a potent, irreversible, and activity-based probe (ABP) designed to specifically target and covalently modify the active site of cysteine cathepsins.[1][2][3] Structurally, it is a biotinylated derivative of the natural product E-64, featuring an epoxide electrophile that forms a stable thioether bond with the catalytic cysteine residue in the active site of these proteases.[4][5][6] This targeted labeling allows for the specific detection and quantification of active cysteine cathepsins within complex biological samples, such as cell lysates and intact cultured cells.[7][8][9] The biotin tag enables subsequent detection and purification of the labeled enzymes using streptavidin-based methods.[10] This document provides detailed protocols for the use of DCG-04 in cultured cells, offering valuable insights for researchers in cell biology, immunology, and cancer biology, as well as for professionals in drug development targeting cysteine proteases.

Principle of DCG-04 Labeling

DCG-04 acts as a mechanism-based inhibitor. The epoxide ring is subject to nucleophilic attack by the active site cysteine of a target protease. This reaction is facilitated by the peptide backbone of DCG-04, which directs the probe to the active site. The resulting covalent bond formation is essentially irreversible, leading to the specific labeling of active proteases. Inactive

pro-enzymes or inhibitor-bound enzymes will not be labeled. This activity-dependent labeling is a key advantage of DCG-04 over antibody-based methods that detect both active and inactive forms of an enzyme.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the successful application of DCG-04 labeling in cultured cells, derived from various studies.

Table 1: Recommended DCG-04 Concentration Ranges for Labeling

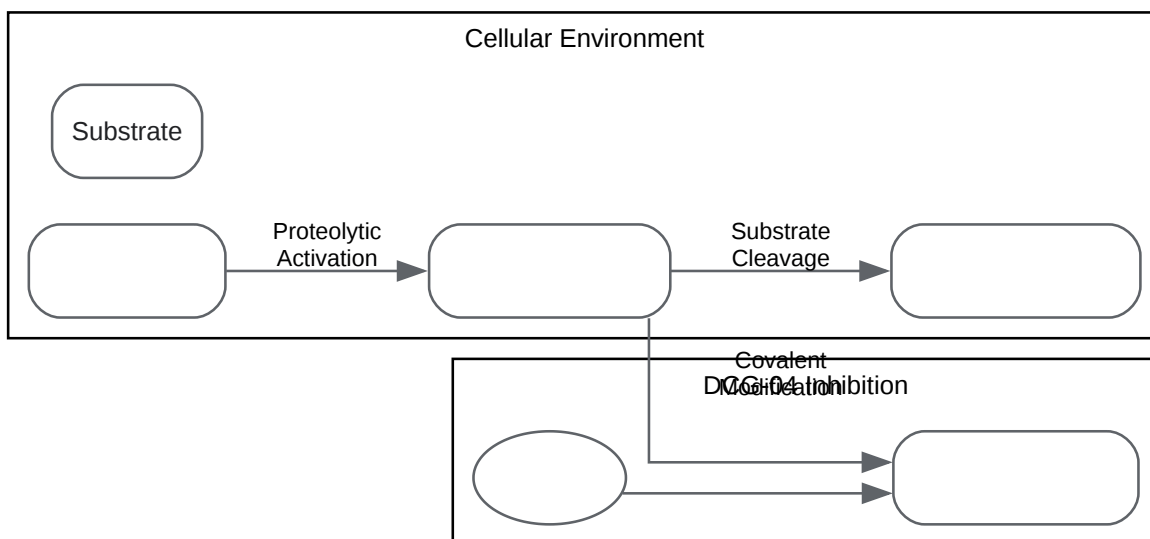
Application	Cell/Lysate Type	Recommended Concentration	Reference
In vitro (Cell Lysates)	J774 Macrophage Lysates	1 - 10 μ M	[9]
In vitro (Cell Lysates)	RAW264.7 Macrophage Lysates	1 - 10 μ M	[1]
In vitro (Cell Lysates)	Rat Liver Lysates	1 - 5 μ M	[7]
In vivo (Intact Cells)	KG-1 Cells	5 μ M	[7]
In vivo (Intact Cells)	Macrophages	Up to 13 μ M	[1]

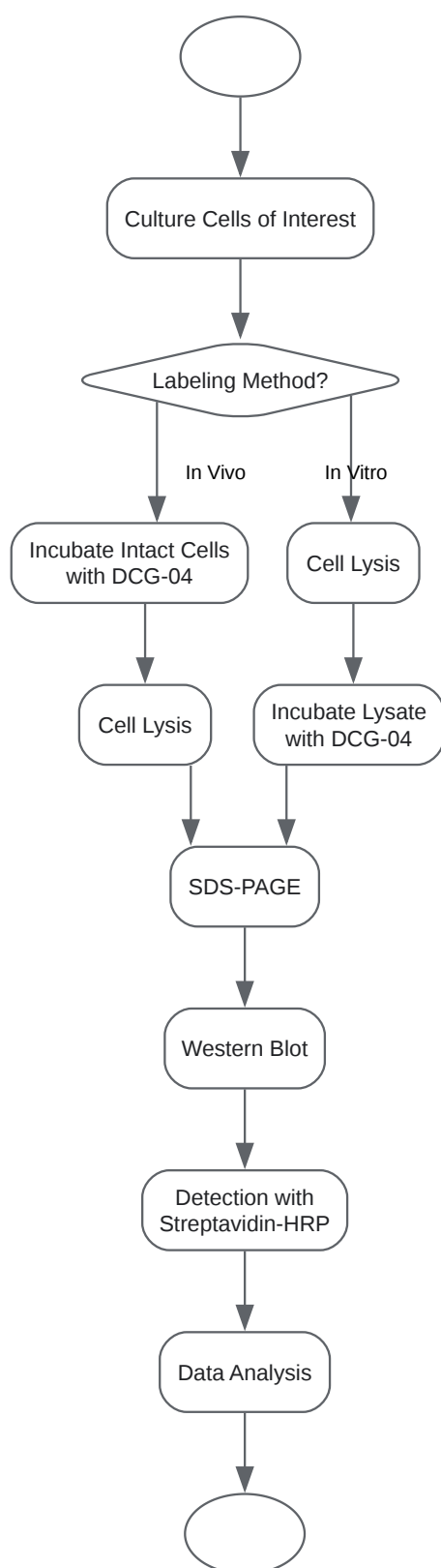
Table 2: Typical Incubation Times and Temperatures

Application	Incubation Time	Incubation Temperature	Reference
In vitro (Cell Lysates)	30 - 60 minutes	Room Temperature or 37°C	[7][9]
In vivo (Intact Cells)	30 minutes - 1 hour	37°C	[1][7]

Signaling Pathway and Experimental Workflow Diagrams

Cysteine Cathepsin Activity and DCG-04 Inhibition Pathway





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